

An In-Depth Technical Guide to 2,4-Dichlorophenylhydrazine Hydrochloride

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Compound of Interest

Compound Name: 2,4-Dichlorophenylhydrazine
hydrochloride

Cat. No.: B146563

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,4-Dichlorophenylhydrazine hydrochloride**, a key reagent in synthetic organic chemistry. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and outlines its application in the synthesis of biologically active molecules, including pyrazole and indole derivatives. Furthermore, this guide presents a logical workflow for the quality control of the compound.

Chemical and Physical Properties

2,4-Dichlorophenylhydrazine hydrochloride, with the CAS number 5446-18-4, is a substituted hydrazine derivative.[1] It is commonly available as an off-white to light brown crystalline powder.[2] The hydrochloride salt form enhances its stability and solubility in polar solvents.

Table 1: Chemical and Physical Properties of **2,4-Dichlorophenylhydrazine Hydrochloride**

Property	Value	Reference(s)
CAS Number	5446-18-4	[1]
Molecular Formula	C ₆ H ₇ Cl ₃ N ₂	[3]
Molecular Weight	213.49 g/mol	[3]
Appearance	Off-white to light brown crystalline powder	[2]
Melting Point	220-224 °C	
Solubility	Soluble in water	[2]
SMILES	Cl.NNc1ccc(Cl)cc1Cl	
InChI	1S/C6H6Cl2N2.ClH/c7-4-1-2-6(10-9)5(8)3-4;/h1-3,10H,9H2;1H	

Experimental Protocols

Synthesis of 2,4-Dichlorophenylhydrazine Hydrochloride

This protocol describes the synthesis of **2,4-Dichlorophenylhydrazine hydrochloride** from 2,4-dichloroaniline. The reaction proceeds via a diazotization reaction followed by reduction.

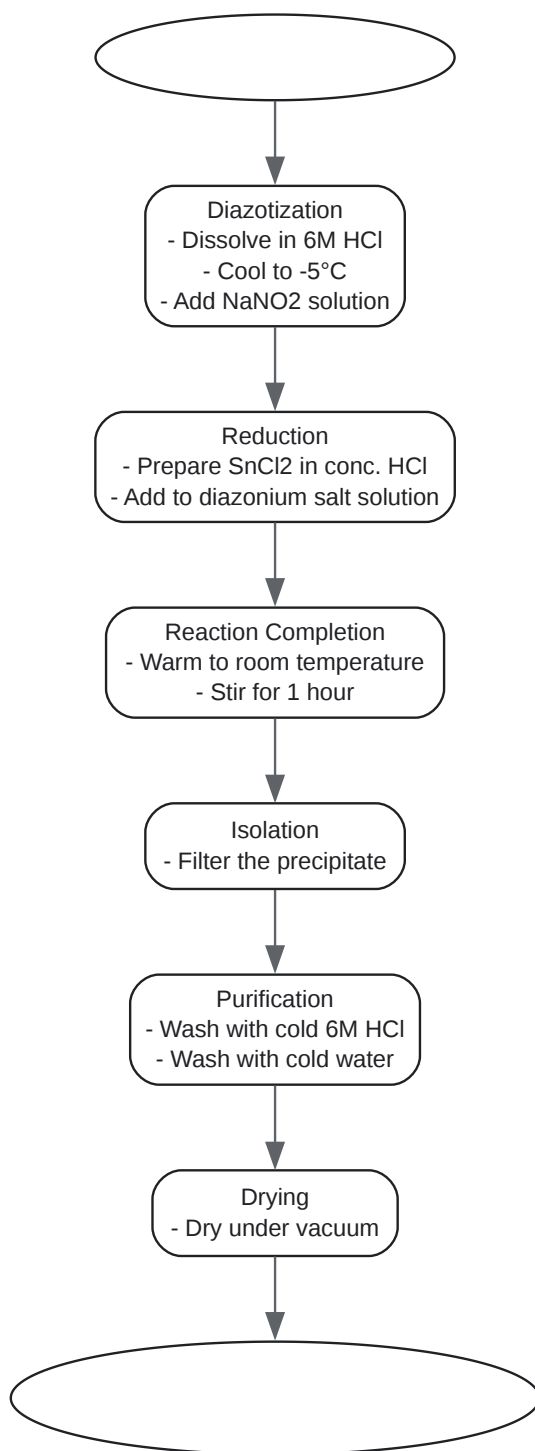
Materials:

- 2,4-Dichloroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Tin(II) Chloride (SnCl₂)
- Water (H₂O)
- Ice

Procedure:[4]

- **Diazotization:** Dissolve 2,4-dichloroaniline (1 equivalent) in a 6 M aqueous HCl solution. Cool the mixture to -5 °C using an ice-salt bath. Slowly add a pre-cooled aqueous solution of sodium nitrite (1.1 equivalents) dropwise, maintaining the temperature below 0 °C. Stir the resulting mixture for 30 minutes.
- **Reduction:** In a separate flask, dissolve tin(II) chloride (2.5 equivalents) in concentrated HCl. Add this solution dropwise to the diazonium salt solution from the previous step, while keeping the temperature below 5 °C.
- **Reaction Completion and Isolation:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour. The product will precipitate out of the solution.
- **Purification:** Collect the precipitate by filtration. Wash the solid with a small amount of cold 6 M HCl followed by a cold water wash to remove any remaining impurities. Dry the product under vacuum to yield **2,4-Dichlorophenylhydrazine hydrochloride**.

Diagram 1: Synthesis Workflow of **2,4-Dichlorophenylhydrazine Hydrochloride**



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Caption: Workflow for the synthesis of **2,4-Dichlorophenylhydrazine hydrochloride**.

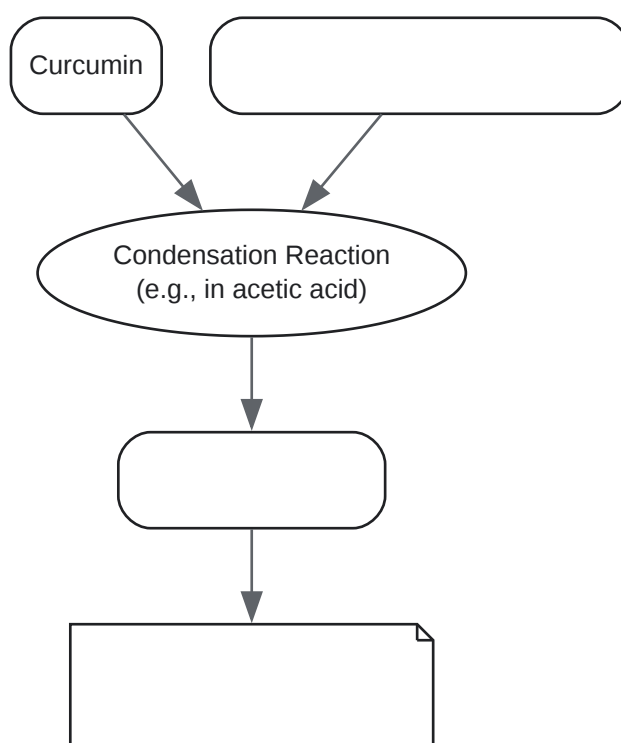
Applications in Drug Development

2,4-Dichlorophenylhydrazine hydrochloride is a valuable building block in the synthesis of various heterocyclic compounds with potential therapeutic applications.

Synthesis of Pyrazole Derivatives from Curcumin

2,4-Dichlorophenylhydrazine hydrochloride reacts with curcumin in the presence of a suitable solvent and catalyst to yield pyrazole derivatives.[5] These derivatives have been investigated for their biological activities, including potential anti-inflammatory and anticancer properties.[6][7][8][9][10]

Diagram 2: Synthesis of Pyrazole Derivatives from Curcumin



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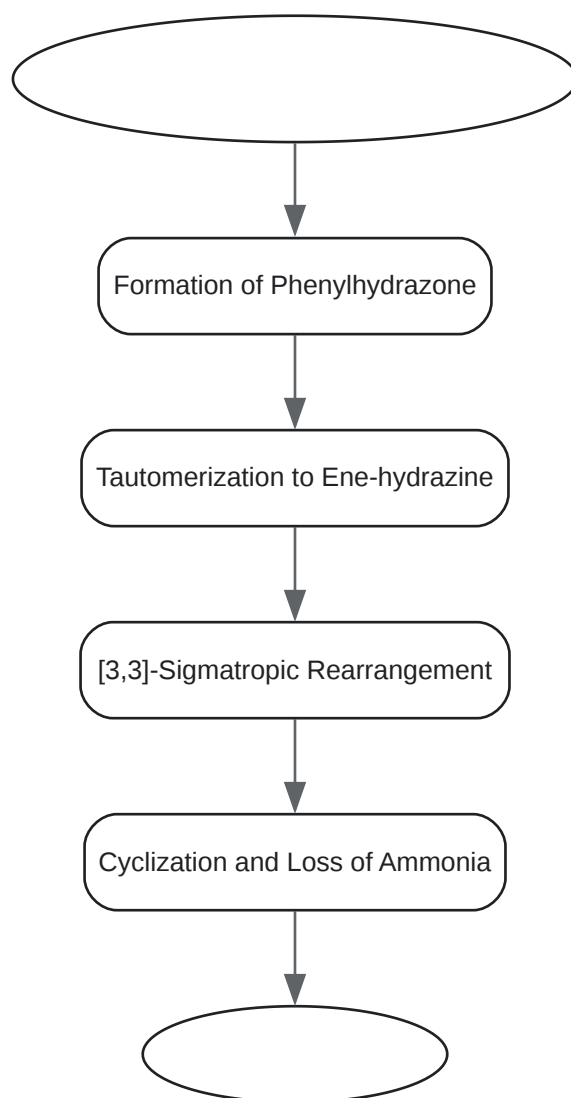
Caption: Synthesis of pyrazole derivatives from curcumin.

Fischer Indole Synthesis

2,4-Dichlorophenylhydrazine hydrochloride is a key reactant in the Fischer indole synthesis, a classic method for preparing indole derivatives.[11][12][13][14][15] The reaction involves the condensation of the hydrazine with an aldehyde or ketone under acidic conditions, followed by

a[6][6]-sigmatropic rearrangement to form the indole ring.[11][13][14] Indole scaffolds are prevalent in many pharmaceuticals, including those targeting kinases.[16][17][18][19]

Diagram 3: Mechanism of the Fischer Indole Synthesis



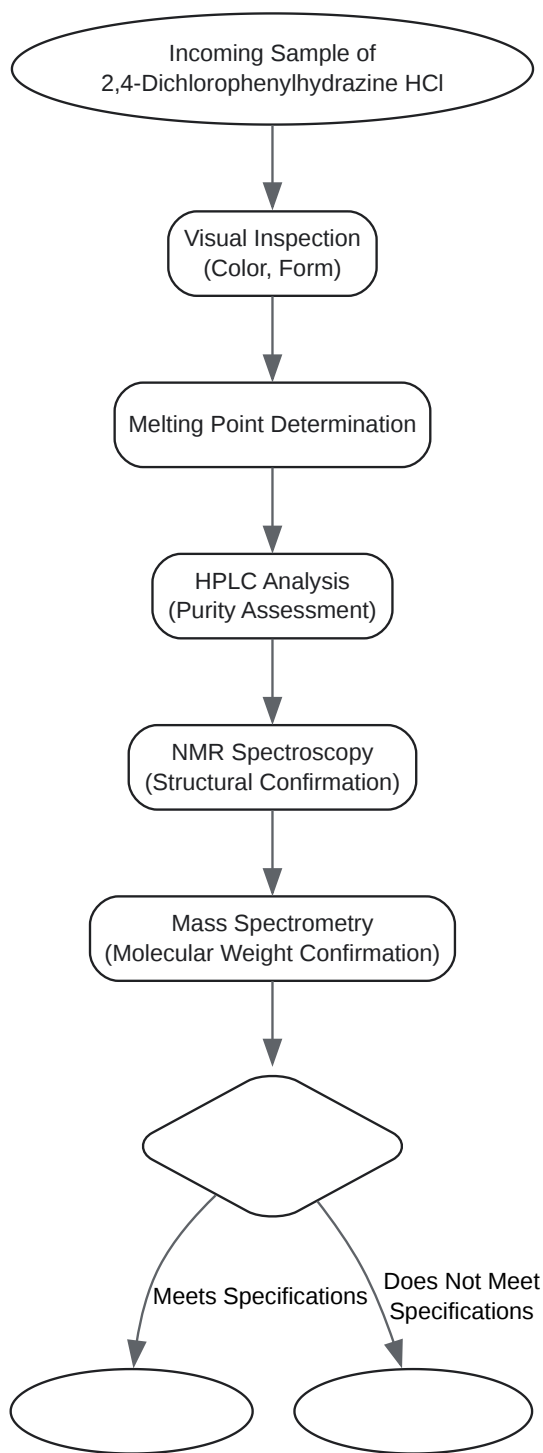
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Caption: Key steps in the Fischer indole synthesis.

Quality Control Workflow

Ensuring the purity and identity of **2,4-Dichlorophenylhydrazine hydrochloride** is crucial for its use in synthesis. A typical quality control workflow involves a combination of spectroscopic and chromatographic techniques.

Diagram 4: Quality Control Workflow

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